

A Technical Guide to the Isotopic Abundance of Commercially Available Cyclohexane-d12

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Compound of Interest

Compound Name: Cyclohexane-d12

Cat. No.: B167423

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic abundance of commercially available **Cyclohexane-d12** (C_6D_{12}), a critical solvent and reagent in various scientific and pharmaceutical applications. Understanding the isotopic purity of this deuterated compound is paramount for ensuring the accuracy and reliability of experimental results, particularly in fields such as NMR spectroscopy, mass spectrometry-based metabolic studies, and the synthesis of deuterated active pharmaceutical ingredients.

Isotopic Purity of Commercial Cyclohexane-d12

Cyclohexane-d12 is offered by several chemical suppliers, with a consistently high level of isotopic enrichment. The term "isotopic abundance" or "isotopic purity" in this context typically refers to the atom percentage of deuterium (D) relative to all hydrogen isotopes (H and D) at the designated positions. For **Cyclohexane-d12**, this means all twelve hydrogen positions are substituted with deuterium.

The commercially available products generally specify a minimum isotopic purity of 99.5 atom % D or higher. This high enrichment level is crucial for applications like 1H NMR spectroscopy, where it minimizes solvent-related signals that could obscure the signals of the analyte.

Below is a summary of the typical isotopic abundance of **Cyclohexane-d12** available from prominent suppliers. It is important to note that while the primary isotopic purity is well-documented, detailed batch-specific analyses providing the precise distribution of other

isotopologues (e.g., C₆D₁₁H, C₆D₁₀H₂) are often not publicly available on product pages but may be found on the certificate of analysis for a specific lot.

Supplier	Stated Isotopic Purity (atom % D)
Sigma-Aldrich	≥99.6% [1] [2] [3]
Cambridge Isotope Laboratories, Inc.	99.5% [4] [5]
ARMAR Isotopes	High-purity for NMR spectroscopy [2]
Eurisotop	99.5% [6]
China Isotope	99.5% [7]
Thermo Scientific Chemicals	99.5% [8] [9]

Experimental Protocols for Determining Isotopic Abundance

The determination of isotopic abundance in highly deuterated compounds like **Cyclohexane-d₁₂** is primarily accomplished through two powerful analytical techniques: Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Quantitative NMR (qNMR) is a robust method for accurately determining the isotopic enrichment of deuterated solvents. A combination of ¹H and ²H NMR spectroscopy can provide a comprehensive analysis.

¹H NMR Spectroscopy: This technique is used to quantify the residual proton signals in the deuterated solvent. By integrating the signals of the residual protons in **Cyclohexane-d₁₂** and comparing them to a known internal standard of certified concentration, the amount of non-deuterated and partially deuterated species can be determined. The isotopic purity is then calculated from the proportion of residual protons to the total number of hydrogen sites.

²H NMR Spectroscopy: Deuterium NMR provides a direct signal from the deuterium nuclei. The spectrum of **Cyclohexane-d₁₂** will show a characteristic signal for the deuterons. While less commonly used for precise isotopic purity determination than ¹H NMR due to the lower

gyromagnetic ratio and quadrupolar nature of deuterium, it can confirm the presence and chemical environment of the deuterium atoms. A combined ^1H and ^2H NMR approach is considered a highly accurate method for determining the isotopic abundance of deuterated reagents.^[7]

Mass Spectrometry (MS)

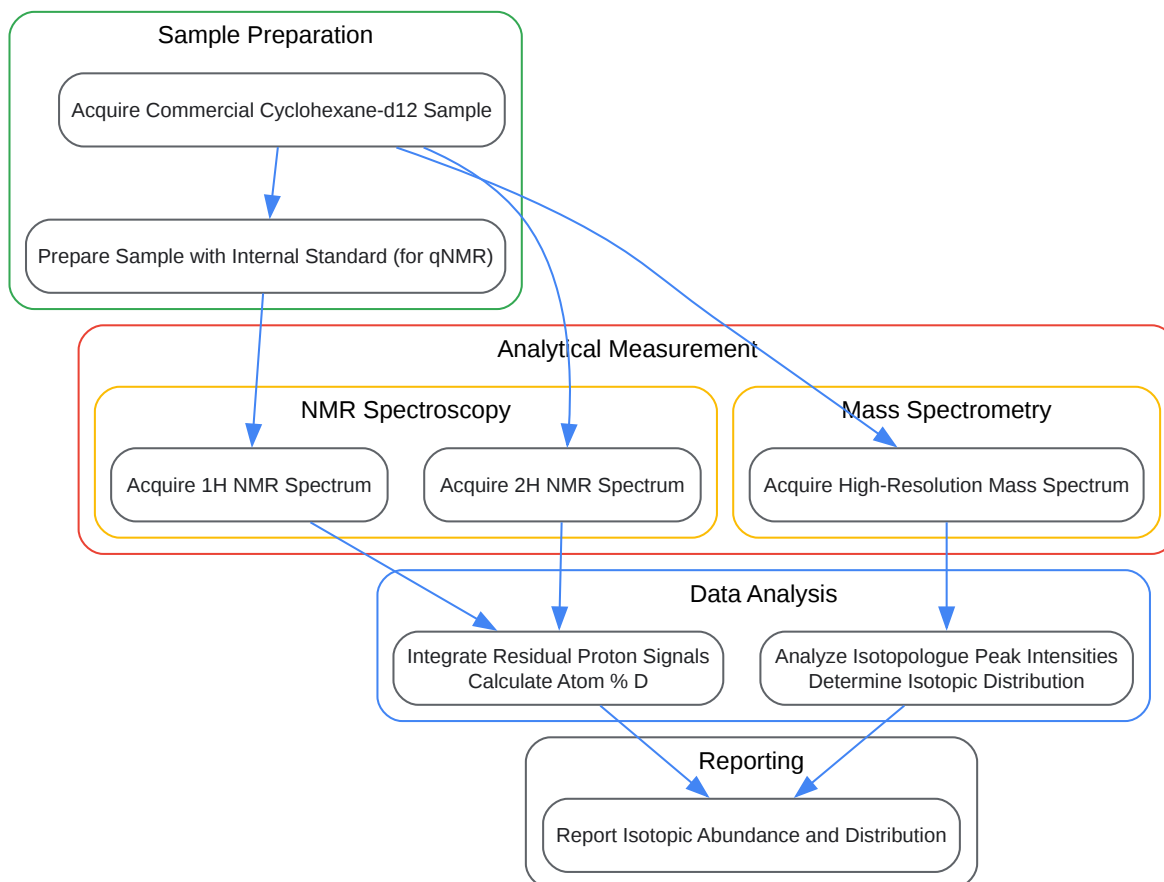
High-resolution mass spectrometry (HRMS) is another principal technique for assessing the isotopic distribution of deuterated compounds.

Methodology: A sample of the **Cyclohexane-d12** is introduced into the mass spectrometer, typically via a suitable ionization method such as electron ionization (EI) or chemical ionization (CI). The instrument then separates the ions based on their mass-to-charge ratio (m/z).

Data Analysis: The resulting mass spectrum will display a cluster of peaks corresponding to the different isotopologues of cyclohexane. For fully deuterated cyclohexane (C_6D_{12}), the molecular ion peak will be at an m/z corresponding to its molecular weight (approximately 96.23 g/mol). The presence of less deuterated species, such as $\text{C}_6\text{D}_{11}\text{H}$, will give rise to peaks at lower m/z values. The relative intensities of these peaks are used to calculate the isotopic distribution and the overall atom % D.

Logical Workflow for Isotopic Abundance Determination

The following diagram illustrates a generalized workflow for the determination of the isotopic abundance of **Cyclohexane-d12**, incorporating both NMR and MS methodologies.



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Isotopic Abundance Determination Workflow

This comprehensive approach, leveraging the strengths of both NMR and MS, ensures a thorough and accurate characterization of the isotopic abundance of commercially available **Cyclohexane-d12**, providing researchers and developers with the critical data needed for their demanding applications.

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References

- 1. Determination of Isotope Distribution and Abundance of Deuterium Labeled Compounds by High Resolution Mass Spectrometry [ccspublishing.org.cn]
- 2. armar-europa.de [armar-europa.de]
- 3. Cyclohexane-d₁₂, 99.5%(Isotopic) 2 Ea. | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. resolvemass.ca [resolvemass.ca]
- 5. Cyclohexane-d₁₂ (D, 99.5%) - Cambridge Isotope Laboratories, DLM-17-10 [isotope.com]
- 6. benchchem.com [benchchem.com]
- 7. Determination of isotope abundance for deuterium-labeled compounds by quantitative ¹H NMR + ²H NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Cyclohexane-d₁₂, 99.5%(Isotopic) 2 Ea. | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 9. ckisotopes.com [ckisotopes.com]
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